

Personal protective equipment for handling 4-Methyl-5-oxohexanenitrile

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Compound of Interest

Compound Name: 4-Methyl-5-oxohexanenitrile

Cat. No.: B077940

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Essential Safety and Handling Guide for 4-Methyl-5-oxohexanenitrile

For Immediate Use by Laboratory Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **4-Methyl-5-oxohexanenitrile** (CAS No. 10413-01-1). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Assessment and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **4-Methyl-5-oxohexanenitrile** is not readily available, data from the closely related compound 5-oxohexanenitrile and general knowledge of aliphatic nitriles indicate significant potential hazards. Aliphatic nitriles can be harmful if swallowed, in contact with skin, or inhaled, with toxicity primarily due to the metabolic release of cyanide.^[1] Therefore, stringent adherence to safety protocols is mandatory.

GHS Classification (Inferred from 5-Oxohexanenitrile):

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.^[2]
- Acute Toxicity, Dermal (Category 4): Harmful in contact with skin.^[2]

- Acute Toxicity, Inhalation (Category 4): Harmful if inhaled.[\[2\]](#)

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant nitrile gloves.	Nitrile gloves offer protection against a wide range of chemicals, including nitriles and ketones.
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from splashes and airborne droplets of the chemical.
Skin and Body Protection	Laboratory coat.	Prevents contamination of personal clothing and skin.
Respiratory Protection	Use in a well-ventilated area or with local exhaust ventilation (fume hood).	Minimizes the risk of inhaling harmful vapors.

Operational Plan: Safe Handling Procedures

Adherence to the following step-by-step procedures is critical to minimize exposure and ensure a safe laboratory environment.

- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Assemble all necessary equipment and reagents before handling the compound.
 - Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
 - Prepare a designated waste container for **4-Methyl-5-oxohexanenitrile** waste.
- Handling:

- Conduct all manipulations of **4-Methyl-5-oxohexanenitrile** within a certified chemical fume hood.
- Wear the full complement of recommended PPE at all times.
- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory area.
- Use compatible equipment (e.g., glass, stainless steel) to prevent reactions.

- Post-Handling:
 - Thoroughly wash hands with soap and water after handling the compound, even if gloves were worn.
 - Clean the work area and any contaminated equipment.
 - Securely close the container of **4-Methyl-5-oxohexanenitrile** and store it in a cool, dry, and well-ventilated area away from incompatible materials.

Emergency and First Aid Procedures

In the event of an exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Flush the affected skin area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

All waste containing **4-Methyl-5-oxohexanenitrile** must be treated as hazardous waste.

- Waste Segregation:
 - Collect all liquid waste containing **4-Methyl-5-oxohexanenitrile** in a designated, labeled, and sealed container.
 - Contaminated solid waste (e.g., gloves, paper towels) should be placed in a separate, clearly labeled hazardous waste bag or container.
- Container Labeling:
 - Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "**4-Methyl-5-oxohexanenitrile**".

- Storage:
 - Store waste containers in a designated satellite accumulation area that is secure and away from general laboratory traffic.
- Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.
 - Do not dispose of **4-Methyl-5-oxohexanenitrile** down the drain or in regular trash.

Quantitative Data Summary

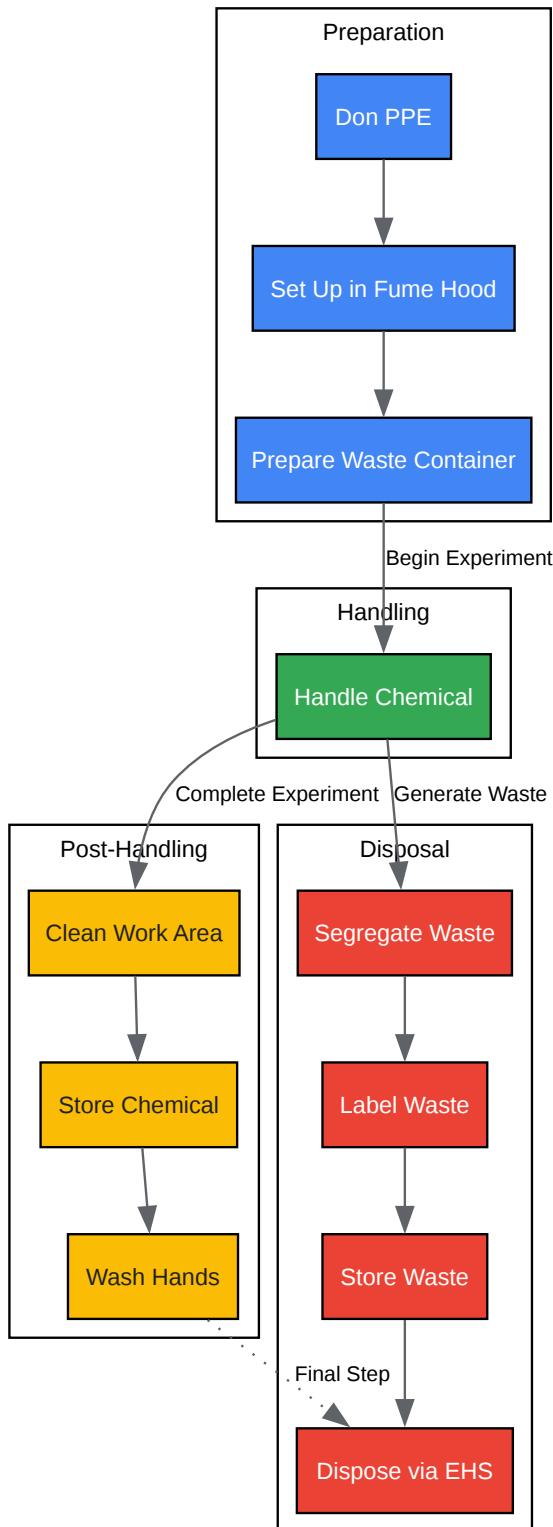
The following table summarizes the known physical and chemical properties of **4-Methyl-5-oxohexanenitrile**.

Property	Value
CAS Number	10413-01-1
Molecular Formula	C ₇ H ₁₁ NO
Molecular Weight	125.17 g/mol
Boiling Point	115 °C at 15 Torr
Density	0.948 g/cm ³ at 25 °C

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling and disposal of **4-Methyl-5-oxohexanenitrile**.

Workflow for Handling 4-Methyl-5-oxohexanenitrile

[Click to download full resolution via product page](#)Caption: Workflow for handling **4-Methyl-5-oxohexanenitrile**.

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References

- 1. Aliphatic Nitriles - Acute Exposure Guideline Levels for Selected Airborne Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Hexanenitrile, 5-oxo- | C6H9NO | CID 82611 - PubChem [pubchem.ncbi.nlm.nih.gov]
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